

An In-Depth Technical Guide to the Physical Properties of 1,2-Dibromocyclopentene

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Compound of Interest

Compound Name: 1,2-Dibromocyclopentene

Cat. No.: B1308690

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This technical guide provides a comprehensive overview of the key physical properties of **1,2-Dibromocyclopentene**, a significant reagent in organic synthesis, particularly in the preparation of cyclopentene analogs.^{[1][2]} This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physical and Chemical Properties

1,2-Dibromocyclopentene is a halogenated cycloalkene with the molecular formula $C_5H_6Br_2$ and a molecular weight of 225.91 g/mol.^{[1][3][4]} It typically presents as a clear, pale yellow to orange liquid.^{[1][2]}

Quantitative Data Summary

The experimentally determined physical properties of **1,2-Dibromocyclopentene** are summarized in the table below for quick reference. These values are based on literature data.

Property	Value	Conditions	Citations
Boiling Point	78 °C	at 5 mmHg	^{[1][2]}
Density	1.895 g/mL	at 25 °C	^{[1][2]}
Refractive Index	1.5558	at 20 °C	^[1]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid compounds like **1,2-Dibromocyclopentene**.

1. Determination of Boiling Point

The reported boiling point was determined under reduced pressure (vacuum distillation). This technique is employed for compounds that decompose at their atmospheric boiling point or have very high boiling points.

- Apparatus: A vacuum distillation apparatus is used, which includes a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum pump connected via a manometer.
- Procedure:
 - The liquid sample (**1,2-Dibromocyclopentene**) is placed in the round-bottom flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
 - The apparatus is sealed and the system is evacuated to the desired pressure (e.g., 5 mmHg), which is monitored by the manometer.
 - The flask is heated gently.
 - The temperature is recorded when the liquid is boiling and the vapor is condensing on the thermometer bulb, indicating a stable vapor-liquid equilibrium. This temperature is the boiling point at that specific pressure.

2. Determination of Density

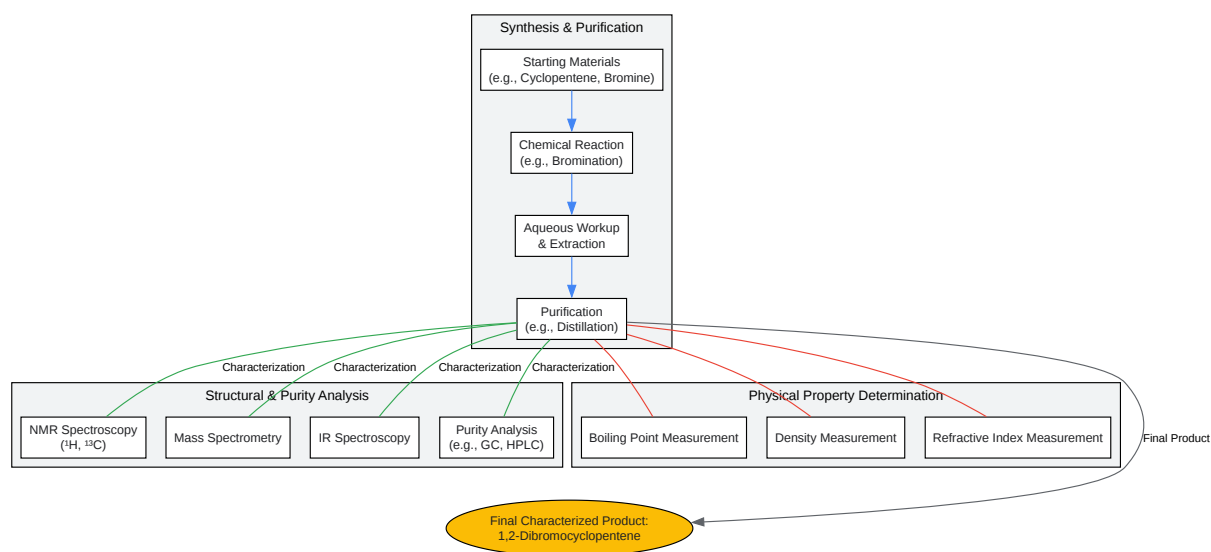
The density of a liquid is its mass per unit volume. A common and accurate method for determining the density of a liquid is by using a pycnometer.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and an analytical balance.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed (m_1).

- The pycnometer is filled with the sample liquid (**1,2-Dibromocyclopentene**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off. The filled pycnometer is then weighed (m_2). The temperature of the liquid is maintained at a specific value (e.g., 25 °C).
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density at the same temperature (e.g., distilled water), and its mass is determined (m_3).
- The density of the sample liquid (ρ_s) is calculated using the formula: $\rho_s = [(m_2 - m_1) / (m_3 - m_1)] \times \rho_r$ where ρ_r is the density of the reference liquid.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a chemical compound such as **1,2-Dibromocyclopentene**.



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Caption: Workflow for Synthesis and Characterization.

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